

Personal protective equipment for handling 1,1,2-Trichlorotrifluoroethane

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Compound of Interest

Compound Name: 1,1,2-Trichlorotrifluoroethane

Cat. No.: B165192

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Essential Safety and Handling Guide for 1,1,2-Trichlorotrifluoroethane

This guide provides critical safety and logistical information for the handling and disposal of **1,1,2-Trichlorotrifluoroethane** (CFC-113), a colorless, volatile liquid. Adherence to these procedures is essential for ensuring the safety of laboratory personnel and minimizing environmental impact. This document is intended for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first lines of defense against exposure to **1,1,2-Trichlorotrifluoroethane**. The following recommendations are based on established safety protocols.

Eye and Face Protection:

- Wear chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- A face shield may be required for operations with a higher risk of splashing.

Skin Protection:

- **Gloves:** Wear appropriate chemical-resistant gloves.[2] Based on the Chemwatch Performance Index, the following materials are recommended[3]:
 - **Best Selection:** PE/EVAL/PE (Polyethylene/Ethylene Vinyl Alcohol/Polyethylene), TEFLON, NITRILE.
 - **Satisfactory:** PVA (Polyvinyl alcohol); may degrade after 4 hours of continuous immersion.
 - **Poor to Dangerous Choice** (for other than short-term immersion): NEOPRENE/NATURAL, NEOPRENE, PE, NAT+NEOPR+NITRILE, NATURAL+NEOPRENE.
- **Protective Clothing:** Wear appropriate protective clothing to minimize skin contact.[1][4] This may include a lab coat, apron, or coveralls depending on the scale of the operation.

Respiratory Protection:

- Use in a well-ventilated area.[3] Engineering controls such as local exhaust ventilation should be used to keep airborne concentrations below exposure limits.
- If exposure limits are exceeded, a NIOSH/MSHA-approved respirator is required.[4] The selection of the respirator type depends on the airborne concentration of the substance[3][5]:
 - Up to 2000 ppm: Any supplied-air respirator (APF = 10) or any self-contained breathing apparatus (SCBA) with a full facepiece (APF = 50).[5]
 - Emergency or planned entry into unknown concentrations or IDLH conditions: Any SCBA with a full facepiece operated in a pressure-demand or other positive-pressure mode (APF = 10,000), or a supplied-air respirator with a full facepiece in combination with an auxiliary self-contained positive-pressure breathing apparatus.[5]
 - Escape: Any air-purifying, full-facepiece respirator (gas mask) with a chin-style, front- or back-mounted organic vapor canister (APF = 50).[5]

Exposure Limits

Monitoring the work environment is crucial to ensure that exposure levels remain below the established limits.

Organization	TWA	STEL
ACGIH	1000 ppm (7670 mg/m ³)[6]	1250 ppm (9590 mg/m ³)[6]
OSHA (PEL)	1000 ppm (7600 mg/m ³)[7]	1250 ppm (9500 mg/m ³)[6]
NIOSH (REL)	1000 ppm (7600 mg/m ³)[6]	1250 ppm (9500 mg/m ³)[6]

TWA: Time-Weighted Average over an 8-hour workday. STEL: Short-Term Exposure Limit, a 15-minute TWA that should not be exceeded at any time during a workday. PEL: Permissible Exposure Limit. REL: Recommended Exposure Limit.

Handling and Storage

- **Handling:** Use in a well-ventilated area and avoid inhalation of vapors.[3] Do not eat, drink, or smoke when handling this chemical.[3][8] Wash hands thoroughly after handling.[3] Avoid contact with incompatible materials such as alkali metals, chemically active metals (magnesium, zinc, aluminum), and strong acids.[1][9]
- **Storage:** Store in a cool, dry, well-ventilated area in tightly closed original containers.[1][3] Keep away from heat and sources of ignition.[1] Do not use aluminum or galvanized containers.[3]

Disposal Plan

- **Waste Disposal:** Dispose of this chemical and its container in accordance with local, regional, and national regulations.[2] It should be treated as hazardous waste. Do not allow it to enter drains or the environment.[8][10]
- **Container Disposal:** Empty containers may retain product residue and should be handled with care. Recycle containers if possible, or dispose of them in an authorized landfill.[3]

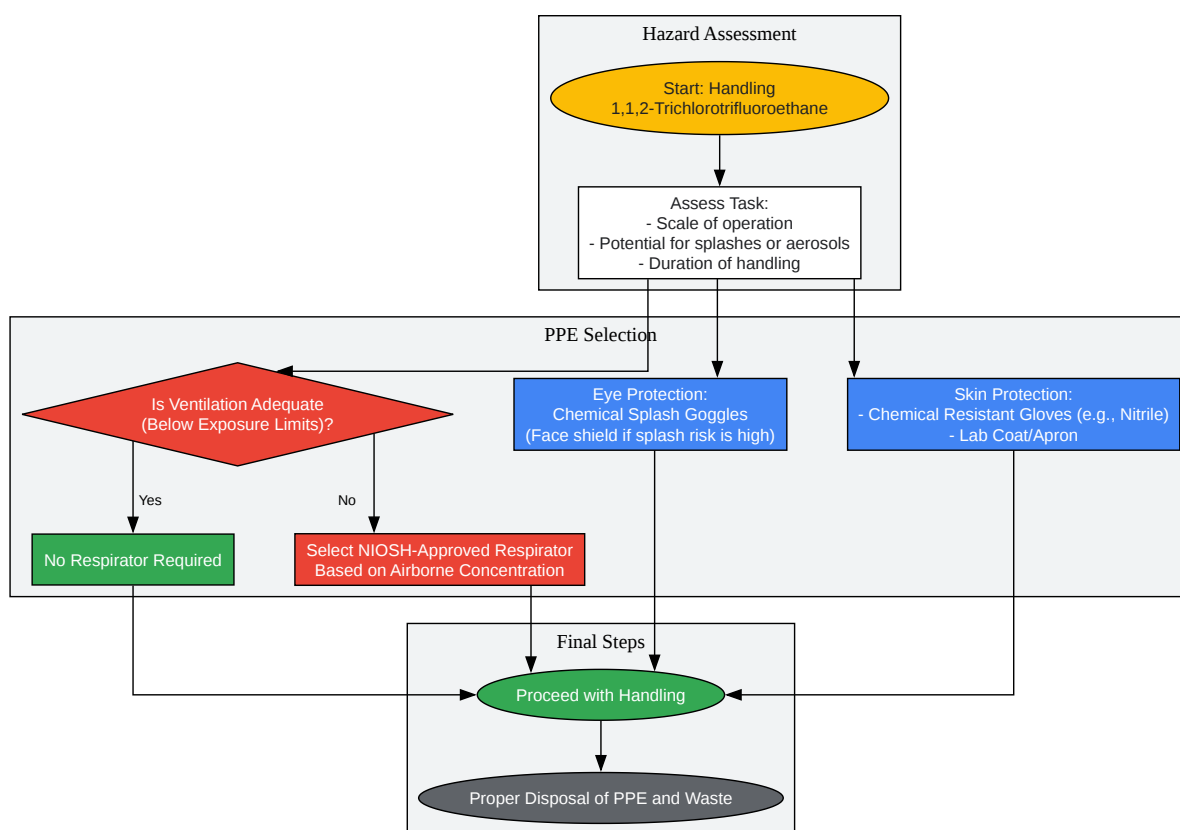
Experimental Protocols

While specific experimental protocols for determining PPE for **1,1,2-Trichlorotrifluoroethane** are not detailed in the provided search results, the selection of appropriate PPE is generally based on standardized testing methods. For instance, glove selection is often guided by permeation and degradation data obtained through standardized tests like ASTM F739

(Standard Test Method for Permeation of Liquids and Gases through Protective Clothing Materials under Conditions of Continuous Contact). The "Forsberg Clothing Performance Index" mentioned in one of the sources is a compilation of such data.[3]

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **1,1,2-Trichlorotrifluoroethane**.



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Caption: PPE selection workflow for **1,1,2-Trichlorotrifluoroethane**.

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